Spectroscopic Characterization of 4-Azido-4-(4-fluorophenyl)oxane: A Technical Guide

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Compound of Interest

Compound Name:	*4-Azido-4-(4-fluorophenyl)oxane*
CAS No.:	*1305712-61-1*
Cat. No.:	*B1523835*

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Introduction

In the landscape of modern drug discovery and chemical biology, molecules bearing azido and fluoro functionalities are of significant interest. The azide group serves as a versatile chemical handle for bioconjugation via "click chemistry," while the fluorine atom can enhance metabolic stability, binding affinity, and pharmacokinetic properties.[1][2] **4-Azido-4-(4-fluorophenyl)oxane** emerges as a compound of interest at the intersection of these valuable structural motifs. Its oxane scaffold is a common feature in many biologically active molecules. A thorough understanding of its spectroscopic properties is paramount for its synthesis, purification, and application in research.

This technical guide provides a comprehensive overview of the expected mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) spectroscopic data for **4-Azido-4-(4-fluorophenyl)oxane**. The analysis is grounded in fundamental spectroscopic principles and data from structurally related compounds. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by providing a predictive framework for the characterization of this and similar molecules.

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Molecular Structure

The foundational step in interpreting spectroscopic data is a clear understanding of the molecule's structure.

Caption: Molecular structure of **4-Azido-4-(4-fluorophenyl)oxane**.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and elemental composition of a compound. For **4-Azido-4-(4-fluorophenyl)oxane** ($C_{11}H_{12}FN_3O$), the expected monoisotopic mass is approximately 221.0964 g/mol .

Data Summary: Predicted Mass Spectrometry Data

Ion	Predicted m/z	Notes
$[M+H]^+$	222.1042	Protonated molecule, commonly observed in ESI and APCI positive mode.
$[M+Na]^+$	244.0861	Sodium adduct, also common in ESI positive mode.
$[M-N_2]^+$	193.1036	Loss of a neutral nitrogen molecule, a characteristic fragmentation of azides.
$[M-N_2-H]^+$	192.1028	Subsequent loss of a hydrogen atom.
$[C_6H_4F]^+$	95.0348	Fragment corresponding to the fluorophenyl group.

Experimental Protocol: Acquiring High-Resolution Mass Spectrometry (HRMS) Data

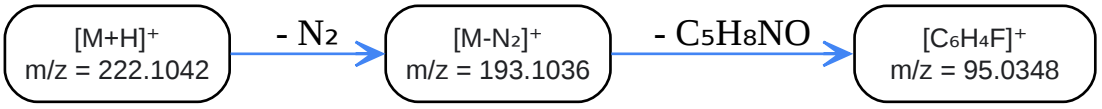
- Sample Preparation: Dissolve approximately 1 mg of the compound in 1 mL of a suitable solvent (e.g., acetonitrile or methanol).

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- Instrumentation: Utilize a high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Operate in positive ion mode to observe protonated molecules and common adducts.
- Data Acquisition: Acquire data over a mass range of m/z 50-500.
- Fragmentation Analysis (MS/MS): To confirm the structure, perform tandem mass spectrometry (MS/MS) on the precursor ion ($[M+H]^+$). This will induce fragmentation and provide characteristic product ions.

Interpretation of Fragmentation:

The primary fragmentation pathway for aryl azides involves the loss of a neutral nitrogen molecule (N_2), which has a mass of approximately 28 Da.[3] This is a highly characteristic fragmentation that provides strong evidence for the presence of the azide group. Subsequent fragmentation of the resulting ion can provide further structural information.



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Caption: Predicted major fragmentation pathway for **4-Azido-4-(4-fluorophenyl)oxane**.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **4-Azido-4-(4-fluorophenyl)oxane** is expected to show characteristic absorption bands for the azide, aromatic ring, C-O ether linkage, and C-F bond.

Data Summary: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Functional Group	Description of Vibration
~2100	Azide (N_3)	Asymmetric stretch (strong, sharp)
3100-3000	Aromatic C-H	Stretch
1600-1585, 1500-1400	Aromatic C=C	In-ring stretch
1250-1000	C-O (ether)	Stretch
1250-1100	C-F (aryl)	Stretch
2950-2850	Aliphatic C-H	Stretch (from the oxane ring)

Experimental Protocol: Acquiring Attenuated Total Reflectance (ATR) FT-IR Data

- Sample Preparation: Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FT-IR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1}.
- Background Correction: A background spectrum of the clean ATR crystal should be acquired and subtracted from the sample spectrum.

Interpretation of Key Peaks:

The most diagnostic peak in the IR spectrum will be the strong, sharp absorption band around 2100 cm^{-1}, which is characteristic of the azide functional group.[1] The presence of bands in the 1600-1400 cm^{-1} region will confirm the aromatic ring, while a strong absorption in the 1250-1000 cm^{-1} range will indicate the C-O ether linkage of the oxane ring.[4][5] The C-F stretch is also expected in the fingerprint region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy provides detailed information about the carbon and proton skeleton of a molecule. For **4-Azido-4-(4-fluorophenyl)oxane**, ^{1}H NMR, ^{13}C NMR, and ^{19}F NMR will be instrumental in confirming its structure.

Data Summary: Predicted ^{1}H NMR Chemical Shifts (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.4-7.2	Multiplet	2H	Aromatic protons ortho to the oxane ring
~7.1-6.9	Multiplet	2H	Aromatic protons meta to the oxane ring
~4.0-3.5	Multiplet	4H	Oxane ring protons adjacent to oxygen
~2.5-2.0	Multiplet	4H	Oxane ring protons adjacent to C4

Data Summary: Predicted ^{13}C NMR Chemical Shifts (in $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~163 (d, $^{1}JCF \approx 245$ Hz)	Aromatic carbon bonded to fluorine
~135-140	Aromatic carbon bonded to the oxane ring
~128 (d, $^{3}JCF \approx 8$ Hz)	Aromatic carbons ortho to fluorine
~115 (d, $^{2}JCF \approx 21$ Hz)	Aromatic carbons meta to fluorine
~70-75	Carbon of the azide-bearing C4
~65-70	Oxane ring carbons adjacent to oxygen
~30-35	Oxane ring carbons adjacent to C4

Data Summary: Predicted ^{19}F NMR Chemical Shifts (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~ -110 to -120	4-Fluorophenyl

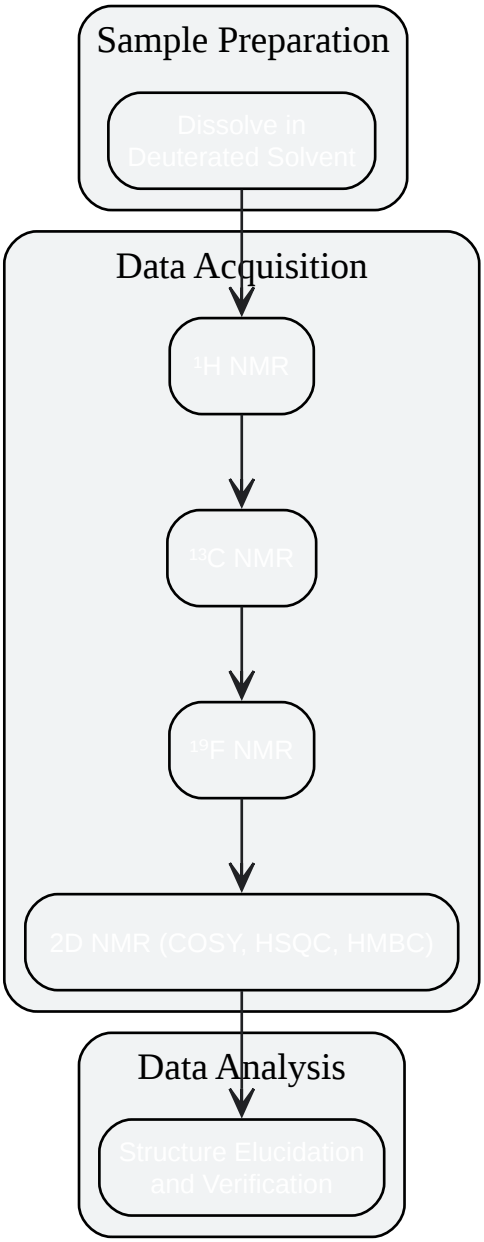
Experimental Protocol: Acquiring NMR Data

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition: Acquire a standard one-dimensional proton spectrum.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum.
- ^{19}F NMR Acquisition: Acquire a one-dimensional fluorine spectrum.
- 2D NMR (Optional but Recommended): For unambiguous assignment, acquire 2D NMR spectra such as COSY (^{1}H-^{1}H correlation), HSQC (^{1}H-^{13}C correlation), and HMBC (long-range ^{1}H-^{13}C correlation).

Interpretation of NMR Spectra:

The ^{1}H NMR spectrum is expected to show two multiplets in the aromatic region, corresponding to the protons on the fluorophenyl ring. The protons of the oxane ring will appear in the aliphatic region. In the ^{13}C NMR spectrum, the carbon attached to the fluorine will appear as a doublet with a large one-bond coupling constant (^{1}JCF). The other aromatic carbons will also show smaller couplings to the fluorine. The ^{19}F NMR will show a single resonance for the fluorine atom.

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Caption: General experimental workflow for NMR analysis.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the identification and characterization of **4-Azido-4-(4-fluorophenyl)oxane**. The predicted MS, IR, and NMR data, along with the provided experimental protocols, offer a valuable starting

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point for researchers working with this molecule. The characteristic azide stretch in the IR, the molecular ion and N_2 loss in the MS, and the distinct aromatic and aliphatic signals with C-F coupling in the NMR spectra collectively provide a unique spectroscopic signature for this compound. This guide underscores the importance of a multi-technique approach for the unambiguous structural elucidation of novel chemical entities in the field of drug discovery and chemical biology.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 4-Azido-4-(4-fluorophenyl)oxane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523835/docs#spectroscopic-characterization-of-4-azido-4-4-fluorophenyl-oxane-a-technical-guide]

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